

Physicochemical Profiling & Synthetic Utility of 2-Acetyl-6-Methylaniline

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Compound of Interest

Compound Name: 1-(2-Amino-3-methylphenyl)ethanone

CAS No.: 53657-94-6

Cat. No.: B034590

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Executive Summary

2-Acetyl-6-methylaniline (CAS: 53657-94-6), also known as **1-(2-amino-3-methylphenyl)ethanone**, represents a specialized class of ortho-aminoaryl ketones.^{[1][2]}

Unlike simple anilines, this compound possesses a bifunctional scaffold—a nucleophilic amino group adjacent to an electrophilic acetyl moiety—making it a "privileged structure" in heterocyclic chemistry.

For drug development professionals, this molecule is not merely a building block but a strategic precursor for the Friedländer annulation, enabling the rapid assembly of polysubstituted quinolines and related pharmacophores found in antimalarial, anti-inflammatory, and kinase-inhibitor therapeutics. This guide dissects its physicochemical behavior, validated synthesis protocols, and application logic.

Chemical Identity & Structural Analysis^[2]

The steric environment of 2-acetyl-6-methylaniline is defined by the ortho,ortho-disubstitution pattern. The 6-methyl group introduces torsional strain that forces the amino group out of planarity, potentially enhancing the reactivity of the acetyl group by disrupting conjugation, while also influencing the regioselectivity of subsequent cyclizations.

Attribute	Detail
IUPAC Name	1-(2-amino-3-methylphenyl)ethanone
Common Synonyms	2'-Amino-3'-methylacetophenone; 6-Methyl-2-acetylaniline
CAS Registry Number	53657-94-6
Molecular Formula	C ₉ H ₁₁ NO
SMILES	CC1=C(C(=CC=C1)C(=O)C)N
InChI Key	SIAXXVRAWQIXRD-UHFFFAOYSA-N

Structural Visualization

The following diagram illustrates the core connectivity and the proximity of the reactive centers (Amino N and Carbonyl C).[3]

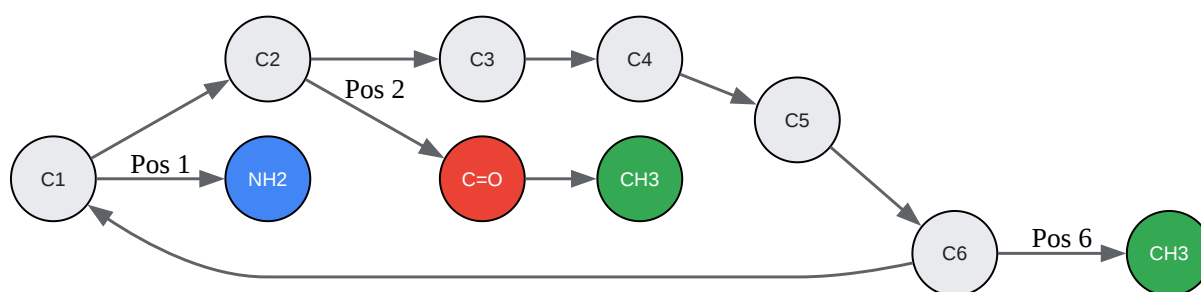


Figure 1: Connectivity of 2-acetyl-6-methylaniline showing reactive ortho-centers.

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Physicochemical Profile

The physical constants below are critical for process design. The melting point range indicates a solid that can be handled easily at room temperature but requires careful temperature control during reaction initiation to ensure homogeneity.

Property	Value	Context/Notes
Molecular Weight	149.19 g/mol	
Physical State	Solid (Crystalline plates)	Typically pale amber or tan.
Melting Point	55–56 °C	Sharp transition indicates high crystallinity potential [1].
Boiling Point	~280–290 °C (est.)	Decomposes at high T; vacuum distillation recommended.
LogP (Predicted)	1.8	Moderately lipophilic; soluble in DCM, EtOAc, Toluene.
pKa (Conjugate Acid)	~2.5–3.0 (est.)	Lower than aniline (4.6) due to electron-withdrawing acetyl group.
Solubility	Low in water	High in organic solvents (Ethanol, Chloroform).

Synthetic Protocols

For research applications, commercial availability can be sporadic. The Sugasawa Reaction is the most robust method for synthesizing this compound de novo from o-toluidine, offering exclusive ortho-acylation selectivity via a boron-nitrogen complex.

Protocol A: Boron-Mediated Ortho-Acylation (Sugasawa Method)

Rationale: Standard Friedel-Crafts acylation of anilines fails due to complexation of the Lewis acid with the nitrogen lone pair. The Sugasawa modification uses

to form a template that directs the nitrile attack specifically to the ortho position.

Reagents:

- o-Toluidine (1.0 eq)
- Acetonitrile (1.1 eq)
- Boron Trichloride (
, 1.0 M in xylene or toluene)
- Aluminum Chloride (
, 1.0 eq)

Workflow:

- Complexation: In a dry flask under
, dissolve o-toluidine in dry toluene. Cool to 0°C.[4]
- Addition: Add
solution dropwise. A white precipitate (amine-borane complex) will form.
- Nitrile Addition: Add acetonitrile, followed by solid
.
- Reflux: Heat the mixture to reflux (approx. 110°C) for 6–12 hours. The Lewis acid activates the nitrile for nucleophilic attack by the ortho-carbon.
- Hydrolysis: Cool to RT. Carefully quench with 2M HCl (exothermic!). Heat at 80°C for 30 mins to hydrolyze the intermediate ketimine to the ketone.
- Isolation: Basify with NaOH to pH >10. Extract with DCM (
) . Dry over
and concentrate.

- Purification: Recrystallize from ligroin or purify via flash chromatography (Hexane/EtOAc) to yield pale amber plates [2].

Reactivity & Applications: The Friedländer Annulation[6]

The primary utility of 2-acetyl-6-methylaniline is in the Friedländer Synthesis. The presence of the 6-methyl group (adjacent to the amino group) provides a steric handle that can induce atropisomerism in the resulting quinolines or simply block metabolic hotspots in drug candidates.

Reaction Mechanism

The condensation involves two steps:[3][5]

- Aldol Condensation: Base-catalyzed attack of the ketone enolate (from the partner) onto the acetyl carbonyl of the aniline.
- Imine Formation: Intramolecular dehydration between the amino group and the remaining carbonyl, closing the quinoline ring.

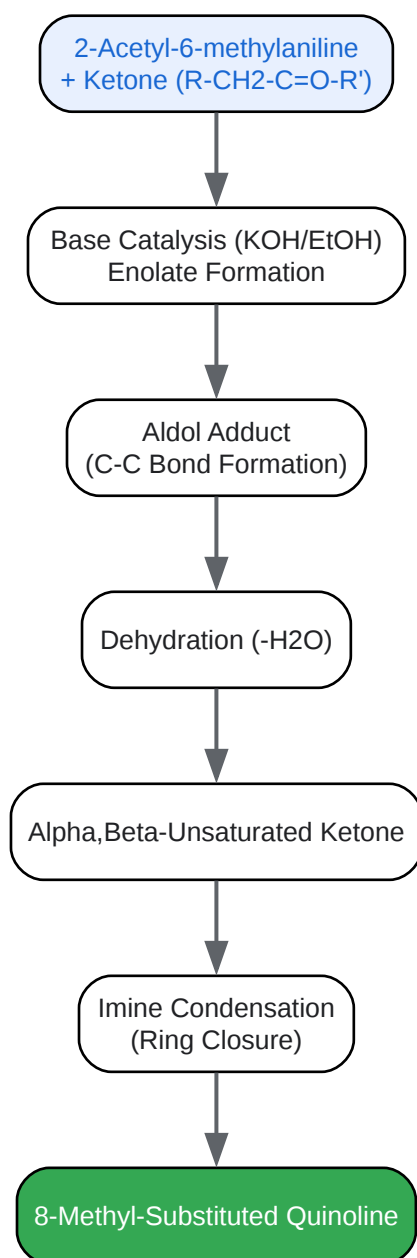


Figure 2: Friedländer Annulation Pathway for Quinoline Synthesis

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Protocol B: Catalyst-Free "On-Water" Synthesis

Recent green chemistry advances suggest this reaction can proceed in water without strong base, driven by hydrophobic effects [3].

- Mix: Combine 2-acetyl-6-methylaniline (1 mmol) and cyclohexanone (1.2 mmol) in water (3 mL).

- Heat: Stir at 70–80°C for 3–6 hours. The organic components form a suspension.
- Monitor: TLC will show the disappearance of the aniline spot.
- Workup: Cool to RT. The product often precipitates.[6] Filter and wash with water/ethanol.

Spectroscopic Characterization

To validate the identity of 2-acetyl-6-methylaniline, look for these diagnostic signals.

Technique	Diagnostic Signal	Assignment
^1H NMR (CDCl_3)	2.1–2.2 ppm (s, 3H)	Ar-CH ₃ (6-methyl)
2.5–2.6 ppm (s, 3H)	C(=O)CH ₃ (Acetyl methyl)	
6.0–6.5 ppm (br s, 2H)	NH ₂ (Amino protons, exchangeable)	
6.6–7.5 ppm (m, 3H)	Ar-H (Aromatic protons)	
IR (KBr)	3300–3400 cm^{-1}	N-H stretch (Primary amine doublet)
1640–1660 cm^{-1}	C=O stretch (Conjugated ketone, H-bonded)	

Note: The carbonyl stretching frequency is often lower than typical acetophenones (usually $\sim 1680 \text{ cm}^{-1}$) due to the intramolecular Hydrogen Bond between the NH₂ and the C=O oxygen.

Safety & Handling (SDS Summary)

While specific comprehensive tox data for this derivative is limited, it should be handled with the rigor applied to all functionalized anilines.

- Hazards: GHS Warning. Harmful if swallowed (Acute Tox. 4). Causes serious eye irritation (Eye Irrit. 2A). Potential skin sensitizer.[7]

- **Storage:** Store under inert atmosphere (Nitrogen/Argon). The amino group is susceptible to oxidation (browning) upon prolonged exposure to air and light.
- **Incompatibility:** Strong oxidizing agents, acid chlorides, acid anhydrides.

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